

N-Methylformamide-d5: A Versatile Solvent for Advanced Polymer Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Methylformamide-d5

Cat. No.: B12062043

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

N-Methylformamide-d5 (NMF-d5) is the deuterated isotopologue of N-Methylformamide (NMF), a polar aprotic solvent with a high dielectric constant and a wide liquid range. These properties, analogous to its non-deuterated counterpart and the related solvent N,N-Dimethylformamide (DMF), make NMF-d5 an excellent solvent for a variety of polymers, particularly those with polar functional groups that are challenging to dissolve in common organic solvents.^{[1][2]} Its primary application in polymer chemistry is as a deuterated solvent for Nuclear Magnetic Resonance (NMR) spectroscopy, enabling detailed structural elucidation of polymers without interference from protonated solvent signals. Furthermore, its utility extends to Gel Permeation Chromatography (GPC) as a mobile phase component for determining the molecular weight distribution of polymers. This document provides detailed application notes and protocols for the use of **N-Methylformamide-d5** in polymer chemistry.

Physicochemical Properties

A comparative summary of the key physical properties of N-Methylformamide and its deuterated form, **N-Methylformamide-d5**, is presented in Table 1. The deuterated version exhibits a slightly higher molecular weight and density, which is typical for deuterated compounds.

Table 1: Comparison of Physical Properties of N-Methylformamide and **N-Methylformamide-d5**

Property	N-Methylformamide (NMF)	N-Methylformamide-d5 (NMF-d5)
CAS Number	123-39-7[2]	863653-47-8[3]
Molecular Formula	C ₂ H ₅ NO[2][4]	C ₂ D ₅ NO
Molecular Weight	59.07 g/mol [4][5]	64.10 g/mol
Appearance	Colorless liquid[2][4]	Colorless liquid[3]
Density	1.003 g/cm ³ [4]	~0.9 g/cm ³ (Predicted)[3]
Boiling Point	199-201 °C[4]	182.5 ± 9.0 °C (Predicted)[3]
Melting Point	-3.2 °C[4]	-
Flash Point	111 °C[2]	81.5 ± 3.7 °C (Predicted)[3]
Solubility in Water	Soluble[4]	Miscible
Viscosity	1.9 mPa·s @ 20 °C[4]	-

Note: Some physical properties for **N-Methylformamide-d5** are predicted values as experimental data is limited.

Applications in Polymer Chemistry

NMR Spectroscopy of Polymers

N-Methylformamide-d5 is an ideal solvent for NMR analysis of a wide range of polymers due to its high dissolving power and the absence of proton signals that would otherwise obscure the polymer's spectral features.

Polymers suitable for analysis in NMF-d5 include:

- Poly(vinyl chloride) (PVC)
- Polyacrylonitrile (PAN)

- Polyurethanes (PU)
- Polyamides (Nylons)
- Cellulose derivatives
- Various copolymers

Experimental Protocol: ^1H NMR Sample Preparation of a Polymer

- **Polymer Drying:** Ensure the polymer sample is thoroughly dried under vacuum to remove any residual water or other solvents, which could interfere with the NMR spectrum.
- **Sample Weighing:** Accurately weigh 10-20 mg of the dried polymer directly into a clean, dry 5 mm NMR tube. The exact amount will depend on the polymer's molecular weight and solubility.[\[6\]](#)[\[7\]](#)
- **Solvent Addition:** Add approximately 0.6-0.7 mL of **N-Methylformamide- d_5** to the NMR tube.[\[6\]](#)
- **Dissolution:** Cap the NMR tube and gently agitate it to dissolve the polymer. Sonication or gentle heating may be applied to aid dissolution for less soluble polymers. Visually inspect the solution to ensure it is homogeneous and free of any suspended particles.[\[6\]](#)
- **Filtration (if necessary):** If the solution contains any particulate matter, filter it through a small plug of glass wool in a Pasteur pipette directly into a clean NMR tube to prevent shimming issues and obtain high-resolution spectra.[\[8\]](#)[\[9\]](#)
- **Equilibration:** Allow the sample to equilibrate at the desired experimental temperature within the NMR spectrometer before acquiring data.



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Caption: GPC Workflow for Polymer Molecular Weight Analysis.

Applications in Drug Development

The ability of N-Methylformamide to dissolve a wide range of polymers makes it a relevant solvent in the development of polymer-based drug delivery systems. [10][11] These systems are designed to control the release of therapeutic agents, improve their stability, and target specific sites in the body. [12] Table 2: Polymer Solubility in N-Methylformamide (and related DMF)

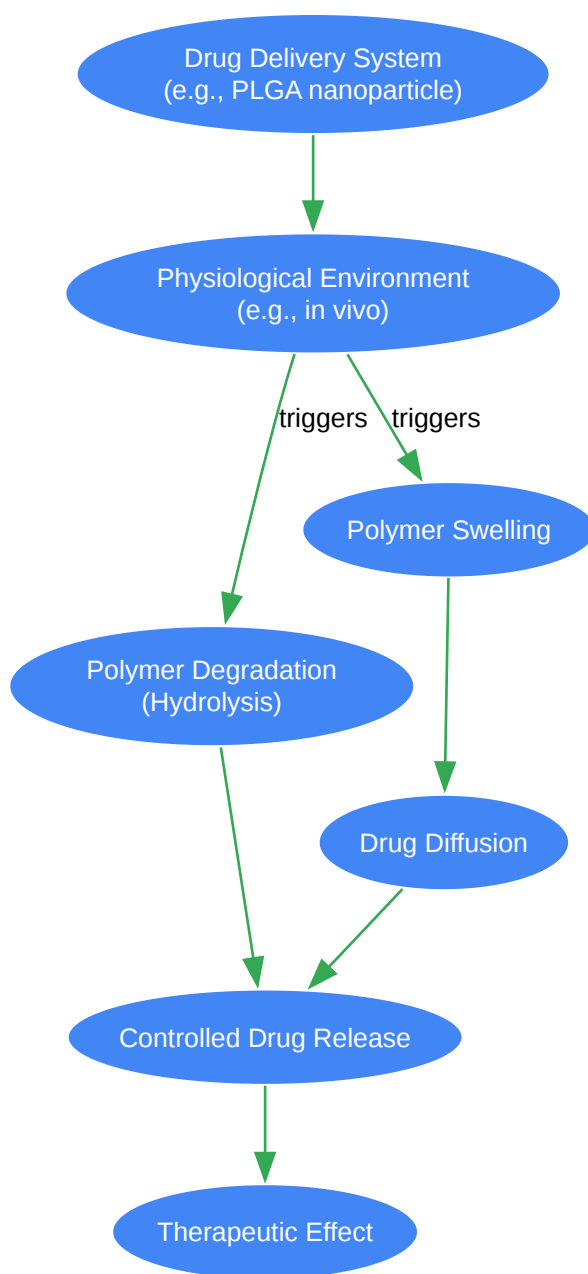
Polymer	Solubility
Poly(lactic-co-glycolic acid) (PLGA)	Soluble
Poly(vinyl alcohol) (PVA)	Soluble
Poly(ethylene glycol) (PEG)	Soluble
Chitosan (in acidic NMF)	Soluble
Poly(caprolactone) (PCL)	Soluble
Polystyrene (PS)	Soluble
Polymethylmethacrylate (PMMA)	Soluble

Note: Solubility can be dependent on the molecular weight and crystallinity of the polymer.

Use in Formulation of Drug Delivery Systems:

NMF-d5 can be employed in the research and development phase of drug delivery systems, particularly for the characterization of drug-polymer conjugates or the stability of polymer formulations using NMR. For instance, in the formulation of nanoparticles or microspheres via solvent evaporation or nanoprecipitation methods, NMF could be used as the organic solvent to dissolve both the polymer and the drug. [13] The use of NMF-d5 would allow for detailed NMR studies of the formulation process and the final product's structure.

Signaling Pathway for Controlled Drug Release (Conceptual)



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Caption: Conceptual Pathway for Controlled Drug Release.

Safety Precautions

N-Methylformamide is classified as a substance that is harmful in contact with skin and may damage an unborn child. [14][15] It is essential to handle this solvent with appropriate safety measures.

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood. [4]*
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat. [4][14]*
- Handling: Avoid contact with skin, eyes, and clothing. Do not inhale vapors. Wash hands thoroughly after handling. [14]*
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, acids, and bases. [16]
- Always consult the Safety Data Sheet (SDS) for **N-Methylformamide-d5** before use for complete safety information.

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